

Safe Disposal of 1-Acetyldoline: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 1-Acetyldoline

Cat. No.: B031821

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring a safe and compliant laboratory environment. This guide provides essential safety and logistical information for the proper disposal of **1-Acetyldoline**.

1-Acetyldoline is a versatile intermediate in pharmaceutical and agrochemical synthesis.^[1] Understanding its properties and hazards is the first step toward safe disposal.

Key Safety and Physical Data

A summary of the key quantitative data for **1-Acetyldoline** is presented below, compiled from various safety data sheets.

Property	Value	Reference
CAS Number	16078-30-1	[1]
Molecular Formula	C ₁₀ H ₁₁ NO	[1]
Molecular Weight	161.20 g/mol	
Appearance	White crystalline powder	[1]
Melting Point	102-104 °C	
Purity	≥ 98%	[1]
Storage Temperature	0-8°C	[1]
Storage Class	11 (Combustible Solids)	

Hazard Identification and Personal Protective Equipment (PPE)

1-Acetyldoline is classified with the following hazards:

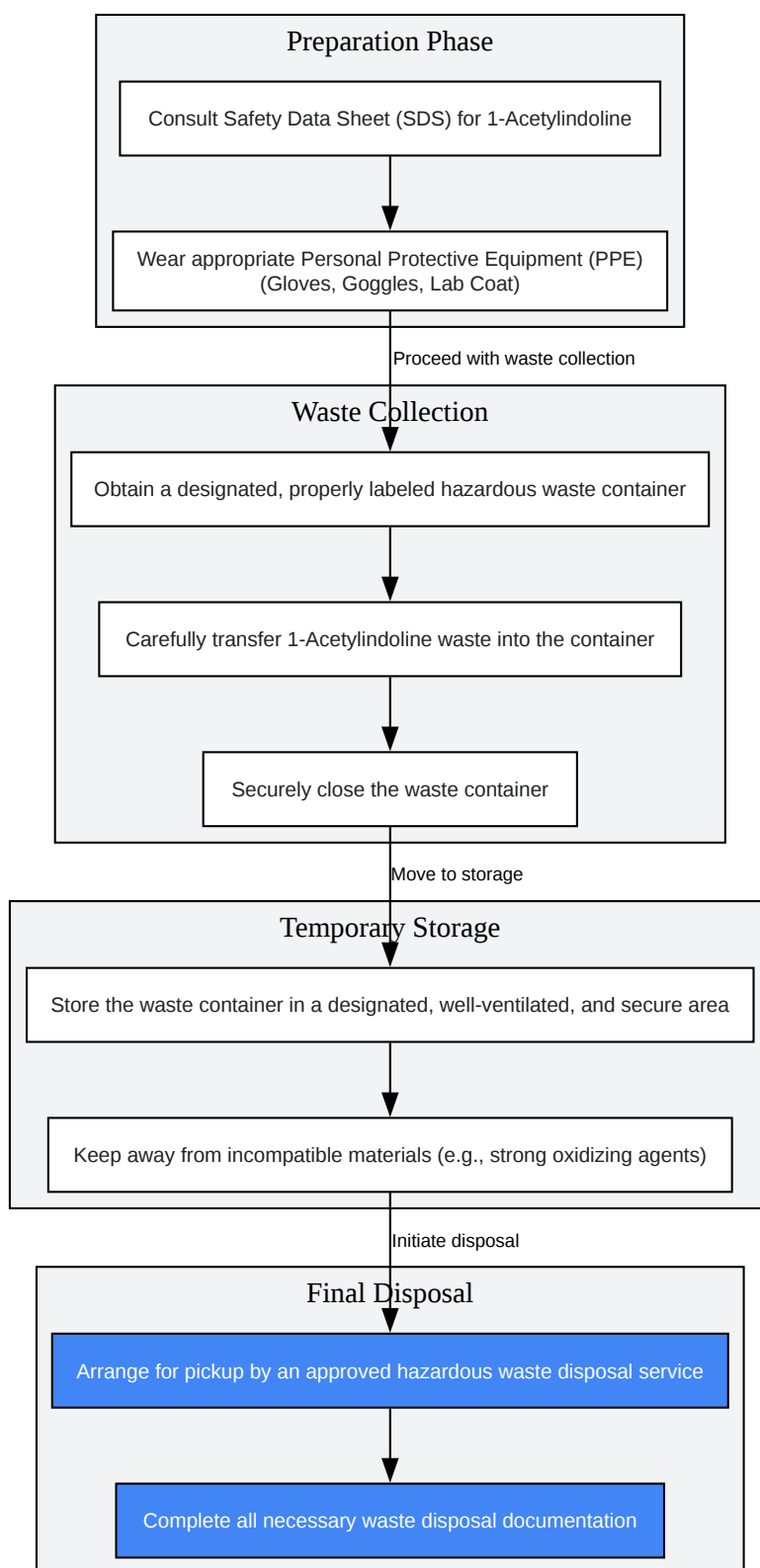
- H302: Harmful if swallowed.[2]
- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation.[2]

Appropriate personal protective equipment (PPE) must be worn when handling **1-Acetyldoline**. This includes, but is not limited to:

- Protective gloves
- Protective clothing
- Eye and face protection[2]

Disposal Protocol

The primary directive for the disposal of **1-Acetyldoline** is to dispose of contents and container to an approved waste disposal plant.^[2] Do not dispose of this material in the normal trash.^[3] The following step-by-step workflow outlines the general procedure for its disposal in a laboratory setting.



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Caption: Workflow for the proper disposal of **1-Acetyldoline**.

Spill Management

In the event of a spill, collect, bind, and pump off the spillage. Use a liquid-absorbent material to take up the substance. Ensure the area is well-ventilated.

First Aid Measures

- Skin Contact: Remove all contaminated clothing immediately and rinse the skin with water.[2]
- Eye Contact: Rinse with plenty of water and remove contact lenses if present.[2]
- Ingestion: If swallowed, have the victim drink water (two glasses at most). Do not induce vomiting. Seek immediate medical attention.[2]
- Inhalation: Move the person to fresh air.[2]

By adhering to these procedures, laboratory professionals can ensure the safe and responsible disposal of **1-Acetyldoline**, minimizing risks to themselves and the environment. Always consult your institution's specific safety guidelines and the most recent Safety Data Sheet before handling any chemical.

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